

An In-depth Technical Guide to the Thermophysical Properties of 2,5-Dimethylnonane

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Compound of Interest

Compound Name: 2,5-Dimethylnonane

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This technical guide provides a comprehensive overview of the key thermophysical properties of **2,5-Dimethylnonane** (CAS Registry Number: 17302-27-1). This branched alkane, with the chemical formula $C_{11}H_{24}$ and a molecular weight of 156.31 g/mol, is a subject of interest in various research and industrial applications, including its potential use as a solvent or component in complex fluid mixtures.^{[1][2][3][4][5]} Understanding its physical behavior is crucial for process design, modeling, and safety assessments.

Core Thermophysical Data

The following tables summarize the essential thermophysical data for **2,5-Dimethylnonane**. The data has been compiled from critically evaluated sources and provides a basis for a wide range of scientific and engineering calculations.

General Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1][3][4][5][6][7]
Molecular Weight	156.31 g/mol	[2][3][6]
CAS Registry Number	17302-27-1	[1][4][5][7][8]
IUPAC Name	2,5-dimethylnonane	[3]

Temperature-Dependent Properties

The thermophysical properties of **2,5-Dimethylnonane** exhibit significant variation with temperature. The data presented below is sourced from the NIST/TRC Web Thermo Tables, which provides critically evaluated data.[9]

Table 1: Density of Liquid **2,5-Dimethylnonane**[9]

Temperature (K)	Density (g/cm ³)
293.15	0.741
298.15	0.737
313.15	0.725
333.15	0.709
353.15	0.693
373.15	0.676

Table 2: Viscosity of Liquid **2,5-Dimethylnonane**[9]

Temperature (K)	Viscosity (mPa·s)
293.15	1.05
298.15	0.95
313.15	0.74
333.15	0.55
353.15	0.43
373.15	0.34

Table 3: Thermal Conductivity of Liquid **2,5-Dimethylnonane**[\[9\]](#)

Temperature (K)	Thermal Conductivity (W/m·K)
293.15	0.122
298.15	0.121
313.15	0.117
333.15	0.112
353.15	0.107
373.15	0.102

Table 4: Isobaric Heat Capacity of Liquid **2,5-Dimethylnonane** at 0.1 MPa[\[9\]](#)

Temperature (K)	Heat Capacity (J/mol·K)
290	338.1
300	345.5
320	360.8
340	376.5
360	392.5
380	408.8

Experimental Protocols for Thermophysical Property Determination

The accurate determination of thermophysical properties relies on precise experimental methodologies. Below are detailed protocols for the key experiments cited in the context of alkanes.

Density Measurement: Vibrating Tube Densitometry

A common and highly accurate method for determining the density of liquids is the vibrating tube densimeter.

Methodology:

- Principle: The principle is based on measuring the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. This frequency is directly related to the mass, and therefore the density, of the liquid in the tube.
- Apparatus: A digital vibrating tube densimeter, a temperature-controlled bath, and a syringe for sample injection.
- Procedure:
 - Calibrate the instrument using two reference fluids of known density, typically dry air and deionized water.

- Inject a small, bubble-free sample of **2,5-Dimethylnonane** into the U-tube.
- Allow the sample to thermally equilibrate to the desired temperature, controlled by the circulating bath.
- The instrument measures the oscillation period of the tube, from which the density is calculated automatically.
- Measurements are repeated at various temperatures to establish the temperature-density relationship.

Viscosity Measurement: Rotational Viscometry

Rotational viscometers are versatile instruments for measuring the dynamic viscosity of liquids.

Methodology:

- Principle: A spindle is rotated at a constant angular velocity within the sample fluid. The torque required to maintain this constant rotation is measured, which is proportional to the fluid's viscosity.
- Apparatus: A rotational viscometer with a set of spindles, a temperature-controlled sample cell, and a calibration standard.
- Procedure:
 - Select an appropriate spindle and rotational speed based on the expected viscosity of **2,5-Dimethylnonane**.
 - Calibrate the viscometer using a certified viscosity standard.
 - Place a known volume of the sample into the temperature-controlled cell and allow it to reach thermal equilibrium.
 - Immerse the rotating spindle into the sample to the specified depth.
 - Start the motor and allow the reading to stabilize. The instrument will display the dynamic viscosity.

- Perform measurements across a range of temperatures to determine the viscosity-temperature profile.

Thermal Conductivity Measurement: Transient Hot-Wire Method

The transient hot-wire method is a widely used technique for measuring the thermal conductivity of fluids.

Methodology:

- Principle: A thin platinum wire immersed in the liquid is heated by a step-wise voltage pulse. The rate at which the wire's temperature increases over a short period is measured. This temperature rise is related to the thermal conductivity of the surrounding fluid.
- Apparatus: A transient hot-wire apparatus, including a measurement cell, a thin platinum wire, a Wheatstone bridge for resistance (and thus temperature) measurement, and a programmable power source.
- Procedure:
 - The sample of **2,5-Dimethylnonane** is placed in the measurement cell, ensuring the hot wire is fully submerged.
 - The sample is brought to the desired measurement temperature and allowed to become quiescent to minimize convection.
 - A short duration (typically 1 second) heating pulse is applied to the wire.
 - The change in the wire's resistance is recorded as a function of time.
 - The thermal conductivity is calculated from the slope of the temperature rise versus the logarithm of time, based on the theory of transient heat conduction from a line source.

Heat Capacity Measurement: Differential Scanning Calorimetry (DSC)

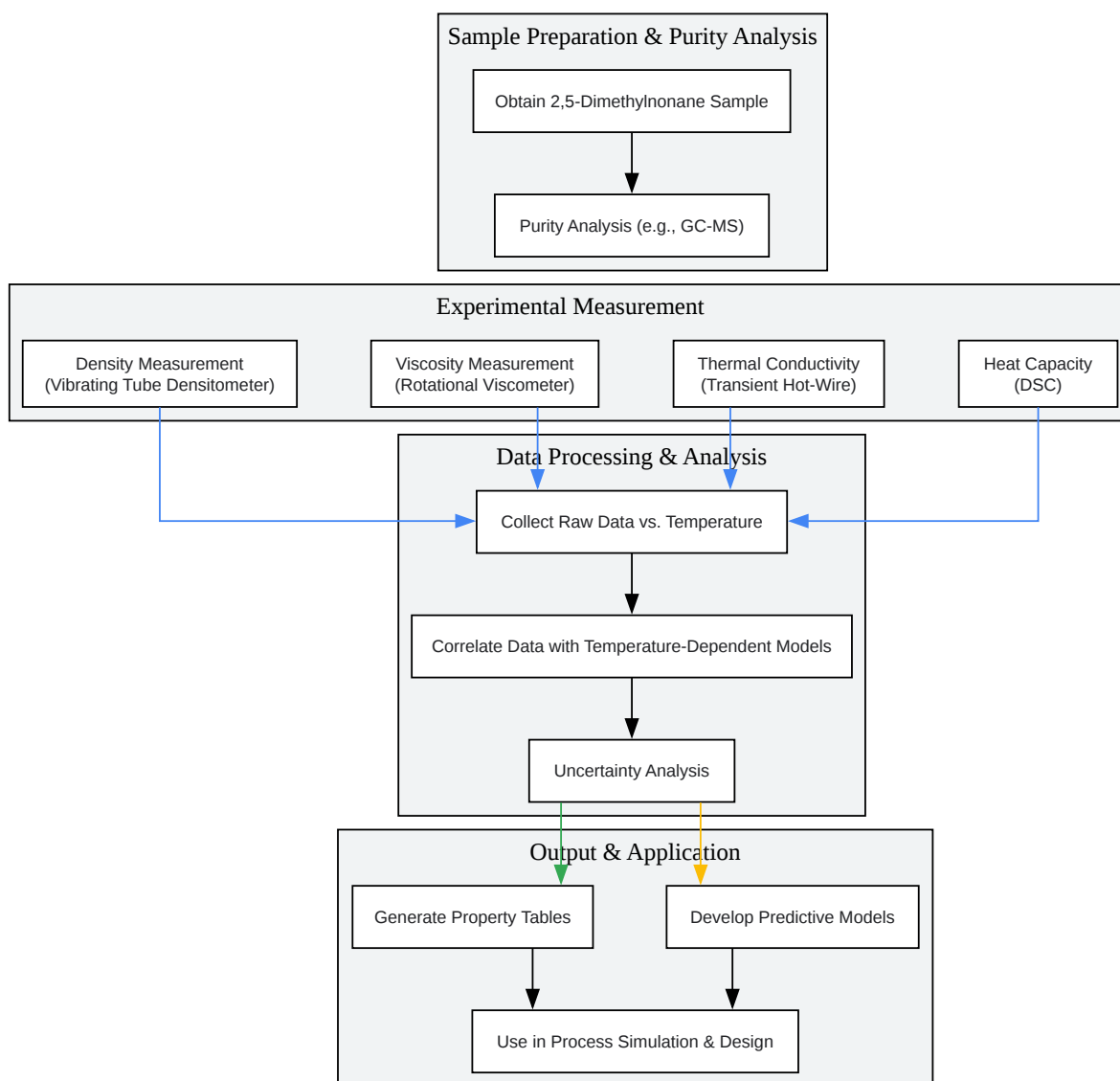
Differential Scanning Calorimetry is a powerful technique for determining the heat capacity of materials.

Methodology:

- Principle: The instrument measures the difference in heat flow required to increase the temperature of a sample and a reference pan at the same rate. This difference is proportional to the sample's heat capacity.
- Apparatus: A differential scanning calorimeter, hermetically sealed sample pans, and a sapphire standard for calibration.
- Procedure:
 - Perform a baseline run with two empty sample pans to establish the instrument's heat flow characteristics.
 - Calibrate the instrument using a sapphire standard of known heat capacity.
 - A precisely weighed sample of **2,5-Dimethylnonane** is hermetically sealed in a sample pan.
 - The sample and an empty reference pan are placed in the DSC cell.
 - The sample is heated at a constant rate over the desired temperature range.
 - The heat flow to the sample is measured and compared to the baseline and sapphire runs to calculate the specific heat capacity as a function of temperature.

Workflow for Thermophysical Property Determination

The following diagram illustrates a typical workflow for the experimental determination and analysis of the thermophysical properties of a liquid such as **2,5-Dimethylnonane**.



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Caption: Workflow for the experimental determination of thermophysical properties.

This guide provides a foundational understanding of the thermophysical properties of **2,5-Dimethylnonane**, essential for its application in research and development. The provided data and experimental outlines serve as a valuable resource for professionals requiring accurate physical property information for modeling, process design, and scientific investigation.

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